

Spectroscopic Characterization of 4-Amino-3-butoxybenzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-3-butoxybenzoic acid

Cat. No.: B1588367

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for **4-Amino-3-butoxybenzoic acid** (CAS No. 23442-22-0), a key intermediate in pharmaceutical synthesis.^[1] Tailored for researchers, scientists, and drug development professionals, this document elucidates the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the rationale behind spectral interpretation, connecting theoretical principles to practical application.

Introduction to 4-Amino-3-butoxybenzoic Acid

4-Amino-3-butoxybenzoic acid is a substituted aromatic carboxylic acid with the molecular formula $C_{11}H_{15}NO_3$ and a molecular weight of 209.24 g/mol.^{[1][2]} Its structure, featuring an amino group, a butoxy group, and a carboxylic acid moiety on a benzene ring, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for its identification, purity assessment, and the elucidation of its role in chemical reactions.

Below is a diagram of the molecular structure of **4-Amino-3-butoxybenzoic acid**, which will be referenced throughout this guide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sample Preparation Protocol for ESI Accurate Mass Service | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Spectroscopic Characterization of 4-Amino-3-butoxybenzoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588367#spectroscopic-data-nmr-ir-ms-for-4-amino-3-butoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com